

# A Technical Guide to Buergerinin B: Molecular Characteristics

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## Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B15589804*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the core molecular and physical properties of **Buergerinin B**, a natural iridoid compound. The information presented is intended to support research and development activities by providing accurate and readily accessible data.

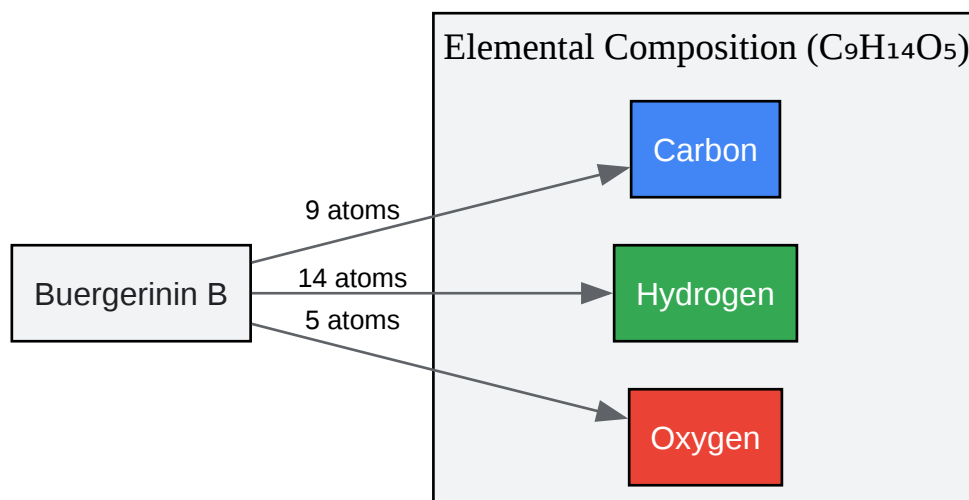
## Core Physicochemical Data

**Buergerinin B** is a naturally occurring compound that has been identified in plant species such as *Scrophularia buergeriana* and *Scrophularia ningpoensis*[1][2]. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	[1][3][4]
Molecular Weight	202.20 g/mol	[1][3]
IUPAC Name	(4a <i>S</i> ,5 <i>R</i> ,7 <i>S</i> ,7a <i>R</i> )-4a,5,7-trihydroxy-7-methyl-4,5,6,7a-tetrahydro-1 <i>H</i> -cyclopenta[ <i>c</i> ]pyran-3-one	[1]
CAS Number	919769-83-8	[3][4]
Appearance	Powder	[4]
Melting Point	159-160 °C	[5]
SMILES	C[C@@]1(C--INVALID-LINK--O)O	[1]

## Elemental Composition of Buergerinin B

The molecular formula C<sub>9</sub>H<sub>14</sub>O<sub>5</sub> dictates the elemental makeup of **Buergerinin B**. The following diagram illustrates the constituent elements and their counts within a single molecule.



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Elemental composition of a single **Buergerinin B** molecule.

While detailed experimental protocols for the synthesis or extensive biological assays of **Buergerinin B** are not widely documented in publicly accessible literature, the foundational data provided in this guide serves as a critical starting point for further investigation into its potential therapeutic applications. The precise molecular weight and formula are essential for a range of experimental designs, including dosage calculations, analytical method development, and interpretation of mass spectrometry data. Researchers are encouraged to consult specialized chemical databases for any newly published information.

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## References

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- To cite this document: BenchChem. [A Technical Guide to Buergerinin B: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589804#buergerinin-b-molecular-weight-and-formula]

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